

# In-depth Technical Guide: Physical Characteristics of 2',3'-O-Isopropylideneadenosine-<sup>13</sup>C<sub>5</sub>

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## Compound of Interest

Compound Name: 2',3'-O-Isopropylideneadenosine-<sup>13</sup>C<sub>5</sub>

Cat. No.: B001017

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the known physical and chemical properties of 2',3'-O-Isopropylideneadenosine-<sup>13</sup>C<sub>5</sub>, a crucial isotopically labeled analog of adenosine used in various research applications. The data presented herein has been compiled from reputable sources to ensure accuracy and reliability for scientific use.

## Chemical and Physical Properties

The fundamental physical and chemical characteristics of 2',3'-O-Isopropylideneadenosine-<sup>13</sup>C<sub>5</sub> are summarized in the table below. These properties are essential for its handling, storage, and application in experimental settings.

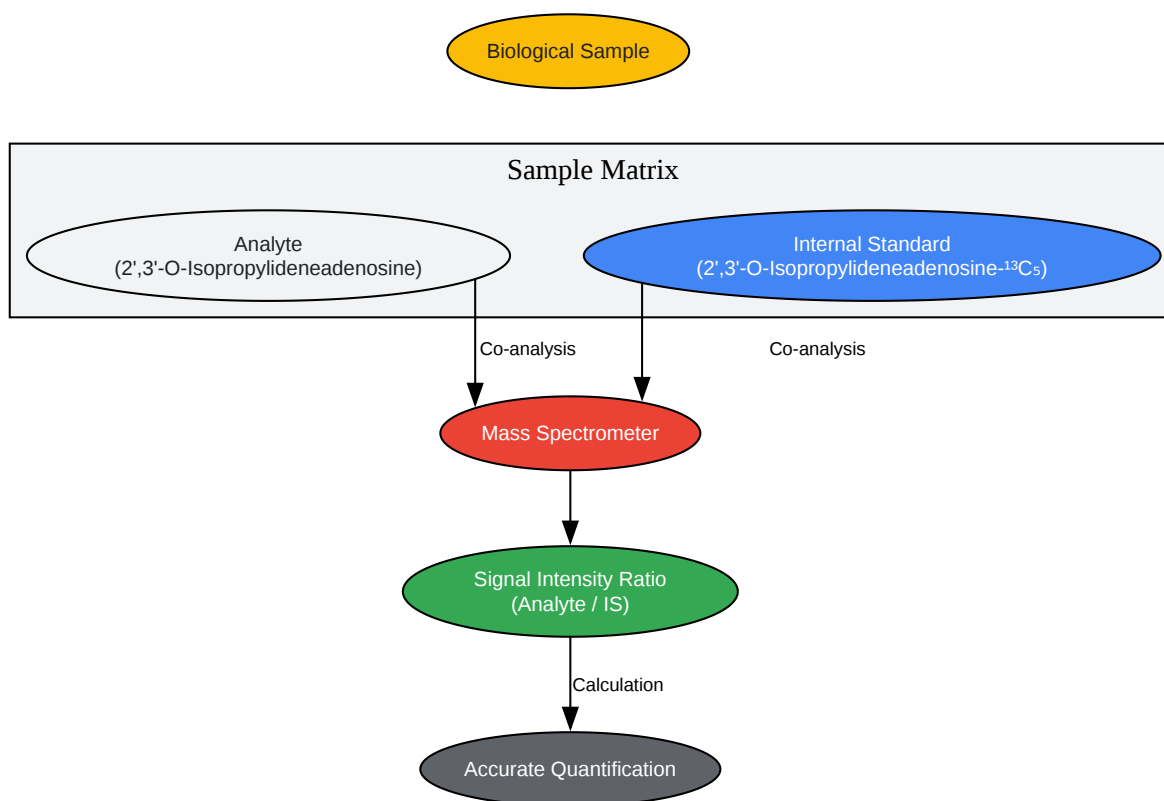
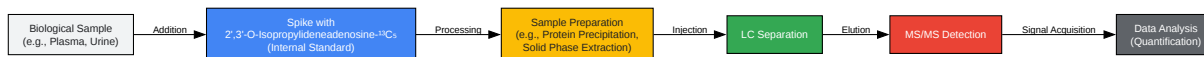
| Property           | Value   |
|--------------------|---|
| Molecular Formula  | C <sub>8</sub> <sup>13</sup> C <sub>5</sub> H <sub>19</sub> N <sub>5</sub> O <sub>4</sub> |
| Molecular Weight   | 312.29 g/mol  |
| Appearance         | White to off-white solid  |
| Purity             | ≥98%  |
| Solubility         | Soluble in DMSO and Methanol  |
| Storage Conditions | -20°C   |

## Experimental Data and Applications

2',3'-O-Isopropylideneadenosine-<sup>13</sup>C<sub>5</sub> serves as a stable isotope-labeled internal standard for the quantification of 2',3'-O-Isopropylideneadenosine in various biological matrices. Its use in conjunction with techniques like Liquid Chromatography-Mass Spectrometry (LC-MS) allows for precise and accurate measurements in pharmacokinetic and metabolic studies.

## Experimental Workflow: Quantification using LC-MS

The following diagram illustrates a typical experimental workflow for the quantification of an analyte using an isotopically labeled internal standard such as 2',3'-O-Isopropylideneadenosine-<sup>13</sup>C<sub>5</sub>.



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- To cite this document: BenchChem. [In-depth Technical Guide: Physical Characteristics of 2',3'-O-Isopropylideneadenosine-<sup>13</sup>C<sub>5</sub>]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b001017#physical-characteristics-of-2-3-o-isopropylideneadenosine-13c5\]](https://www.benchchem.com/product/b001017#physical-characteristics-of-2-3-o-isopropylideneadenosine-13c5)

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